

An In-depth Technical Guide to 2-Chloroquinoxaline: Properties, Structure, and Applications

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Chloroquinoxaline

Cat. No.: B048734

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2-chloroquinoxaline** (CAS No: 1448-87-9), a pivotal heterocyclic compound. Due to its versatile reactivity and the significant biological activities of its derivatives, **2-chloroquinoxaline** serves as a crucial building block in medicinal chemistry and organic synthesis. This document details its chemical structure, physicochemical properties, spectroscopic data, and key experimental protocols, offering valuable insights for its application in research and drug development.

Chemical Structure and Identifiers

2-Chloroquinoxaline consists of a quinoxaline core, which is a fusion of a benzene ring and a pyrazine ring, with a chlorine atom substituted at the 2-position.^[1] This structure provides a reactive site for further chemical modifications, making it a valuable intermediate in the synthesis of diverse molecular architectures.^{[2][3]}

Table 1: Identifiers and Structural Information for **2-Chloroquinoxaline**

Identifier	Value	Reference(s)
IUPAC Name	2-chloroquinoxaline	[4]
CAS Number	1448-87-9	[1] [4] [5] [6] [7] [8]
Molecular Formula	C ₈ H ₅ ClN ₂	[1] [4] [5] [7] [8]
Synonyms	Chloroquinoxaline, NSC 43553, Quinoxaline, 2-chloro-	[1] [4] [6] [8]
Canonical SMILES	<chem>C1=CC=C2C(=C1)N=CC(=N2)Cl</chem>	[1] [4]
InChI	InChI=1S/C8H5ClN2/c9-8-5-10-6-3-1-2-4-7(6)11-8/h1-5H	[1] [4] [9]

| InChIKey | BYHVGQHIAFURIL-UHFFFAOYSA-N |[\[1\]](#)[\[4\]](#)[\[9\]](#) |

Physicochemical Properties

2-Chloroquinoxaline is typically a white to yellow or light brown crystalline powder.[\[1\]](#)[\[5\]](#)[\[8\]](#) It is sparingly soluble in water but serves as a versatile reagent in various organic solvents.[\[1\]](#)

Table 2: Physicochemical Properties of **2-Chloroquinoxaline**

Property	Value	Reference(s)
Molecular Weight	164.59 g/mol	[1][4][7]
Appearance	White to gray, purple, or light brown crystalline powder	[1][5][8]
Melting Point	47-50 °C	[5][6]
Boiling Point	100 °C at 1.4 mmHg	[5][6]
Density	~1.28 g/cm ³ (rough estimate)	[5][8]
Vapor Pressure	0.03 mmHg at 25°C	[5][8]
Flash Point	>230 °F (>110 °C)	[5][8]
pKa	-1.21 ± 0.30 (Predicted)	[1]
Topological Polar Surface Area	25.8 Å ²	[1]

| XLogP3 | 2.2 [4][8] |

Spectroscopic Data

The structure of **2-chloroquinoxaline** can be confirmed using various spectroscopic techniques. The data provides characteristic signals corresponding to its unique molecular framework.

Table 3: Spectroscopic Data for **2-Chloroquinoxaline**

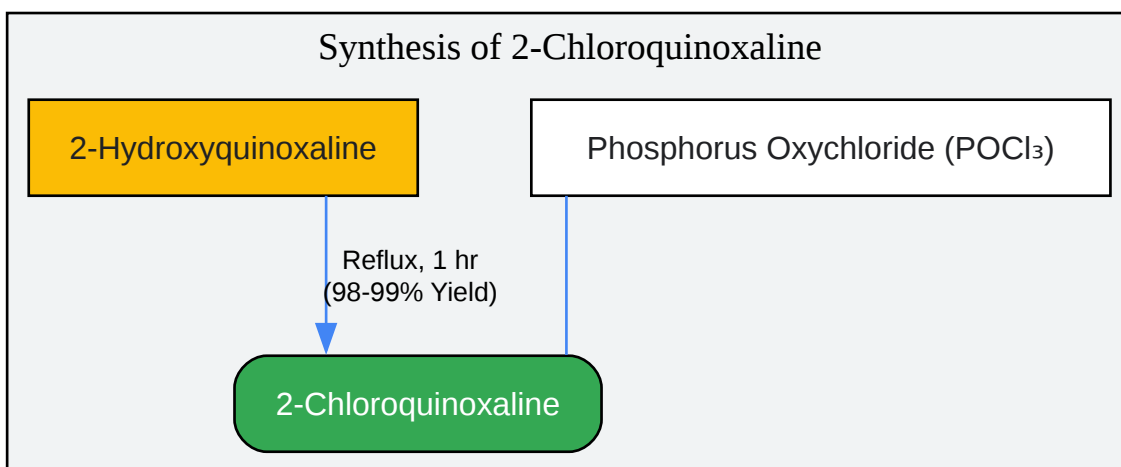
Technique	Data	Reference(s)
¹ H NMR	Spectra available, confirming the aromatic protons.	[4][9]
¹³ C NMR	Spectra available for carbon framework analysis.	[4]
Mass Spectrometry (GC-MS)	m/z top peak: 129; m/z 2nd highest: 164; m/z 3rd highest: 102	[4][10]
Infrared (IR) Spectroscopy	Characteristic peaks for aromatic C-H (~3100-3000 cm ⁻¹), C=N, C=C, and C-Cl bonds.	[4][10][11]

| UV-Vis Spectroscopy | λ_{max} : 346 nm (in Ethanol) |[1] |

Synthesis, Reactivity, and Experimental Protocols

2-Chloroquinoxaline is a key synthetic intermediate, valued for the reactivity of its chloro group, which is susceptible to nucleophilic substitution. This allows for the introduction of a wide range of functional groups.[2]

A common and efficient method for synthesizing **2-chloroquinoxaline** is through the chlorination of 2-hydroxyquinoxaline using phosphorus oxychloride (POCl₃).[6][8] This reaction can be scaled up effectively, achieving high yields and purity.[6]



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Diagram 1: Synthesis workflow for **2-Chloroquinoxaline**.

Experimental Protocol 1: Synthesis of **2-Chloroquinoxaline** from 2-Hydroxyquinoxaline[6]

- Reagents: 2-Hydroxyquinoxaline, Phosphorus oxychloride (POCl₃, 2.3 equivalents).
- Procedure:
 - Dissolve 2-hydroxyquinoxaline in pure phosphorus oxychloride (POCl₃).
 - Heat the reaction mixture under reflux conditions for 1 hour.
 - Monitor the reaction to completion.
 - Upon completion, perform rapid filtration of the crude reaction mixture through a silica gel pad to yield the final product.
- Yield: This procedure has been validated on a 100 g scale, typically affording 103-105 g of **2-chloroquinoxaline** (98-99% yield) with high purity (≥99% by LCMS).[6]

The chlorine atom at the 2-position is a reactive site for nucleophilic aromatic substitution, enabling the synthesis of a diverse library of derivatives by reacting it with various nucleophiles such as amines, alcohols, and thiols.[2][12] These reactions are fundamental to creating novel compounds with potential therapeutic applications.[2][11][13]

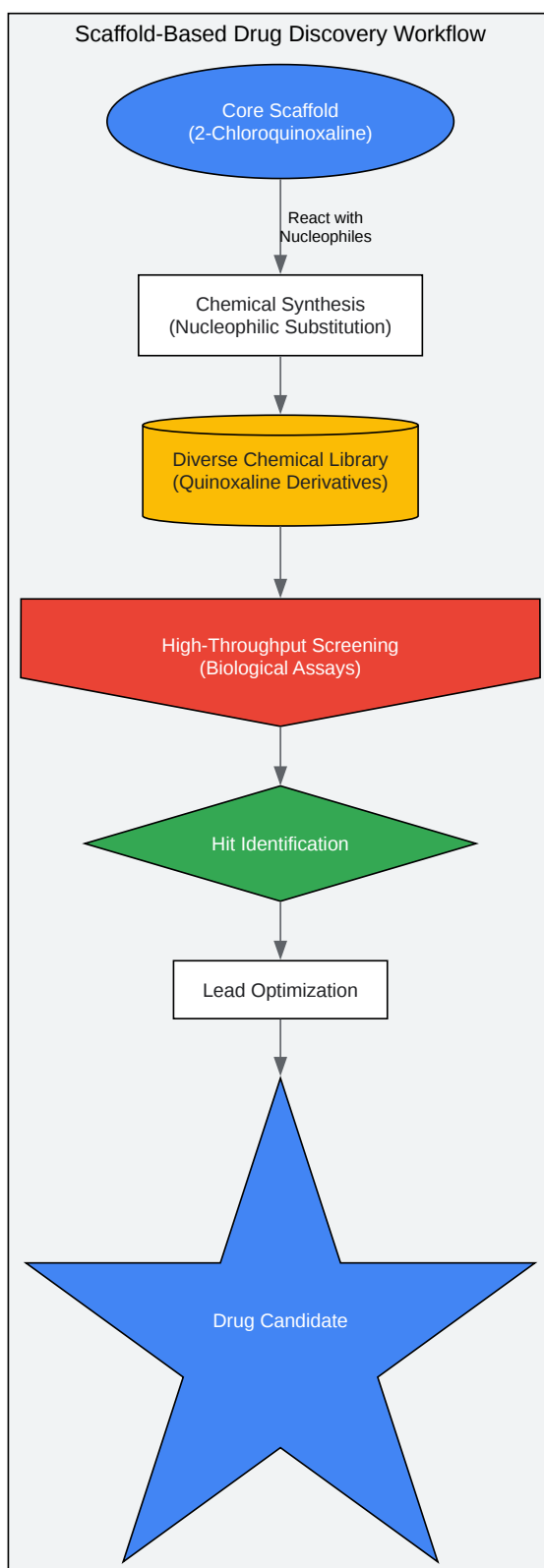
Experimental Protocol 2: General Synthesis of 2-Aminoquinoxaline Derivatives[12]

- Reagents: **2-Chloroquinoxaline** (1 equivalent), desired amine (5 equivalents), potassium carbonate (2 equivalents), dioxane/water (9:1 mixture).
- Procedure:
 - Dissolve **2-chloroquinoxaline**, potassium carbonate, and the selected amine in a 9:1 dioxane/water solvent system in a sealed tube.
 - Heat the mixture at 105 °C for 3 hours.
 - After cooling, filter the crude mixture.
 - Dissolve the resulting solid in ethyl acetate and wash twice with brine.
 - Dry the organic layer over anhydrous sodium sulfate, filter, and evaporate the solvent under reduced pressure.
 - Purify the crude residue using flash chromatography on a silica gel stationary phase with an ethyl acetate/hexane gradient as the mobile phase.

Applications in Drug Discovery

The quinoxaline scaffold is a "privileged structure" in medicinal chemistry, appearing in numerous compounds with a wide array of pharmacological activities, including anticancer, antimicrobial, antiviral, antifungal, and anti-inflammatory properties.[2][11][13][14][15] **2-Chloroquinoxaline** is a primary starting material for exploring this chemical space.[8]

The general workflow for scaffold-based drug discovery using **2-chloroquinoxaline** involves synthesizing a library of derivatives and screening them for biological activity to identify lead compounds for further development.



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Diagram 2: Scaffold-based drug discovery workflow using **2-chloroquinoxalines**.^[2]

Derivatives of **2-chloroquinoxaline** have shown promise as:

- Anticancer Agents: Chloroquinoxaline sulfamide, synthesized from **2-chloroquinoxaline**, is active against human cancers.[8][16]
- Antimalarial Agents: It is a starting material for novel arylaminoquinoxalines that exhibit antimalarial activity.[8]
- Antimicrobial and Antiviral Agents: Quinoxaline derivatives exhibit a broad spectrum of antimicrobial and antiviral activities.[1][13][14][15]

Conclusion

2-Chloroquinoxaline is a high-value chemical intermediate with a well-defined structure and a versatile reactivity profile. Its physicochemical properties are well-characterized, and established synthetic protocols allow for its efficient production and derivatization. Its central role as a scaffold in the development of new therapeutic agents continues to make it a compound of significant interest to researchers in medicinal chemistry, pharmacology, and materials science. This guide provides the core technical information required to effectively utilize **2-chloroquinoxaline** in a research and development setting.

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- To cite this document: BenchChem. [An In-depth Technical Guide to 2-Chloroquinoxaline: Properties, Structure, and Applications]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b048734#2-chloroquinoxaline-chemical-properties-and-structure]

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